

1,2-Butanedithiol: A Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: 1,2-Butanedithiol

CAS No.: 16128-68-0

Cat. No.: B095073

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

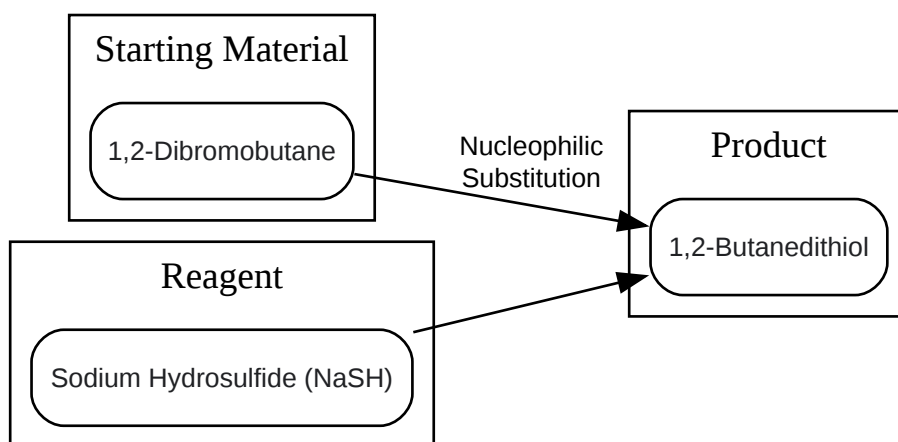
This technical guide offers a comprehensive overview of **1,2-butanedithiol**, a vital organosulfur compound in various scientific fields. Authored for the discerning researcher and drug development professional, this document delves into the chemical structure, properties, synthesis, and applications of this versatile molecule, with a strong emphasis on scientific integrity and practical, field-proven insights.

Core Molecular Profile

1,2-Butanedithiol, also known as 1,2-dimercaptobutane, is an alkylthiol characterized by the presence of two thiol (-SH) functional groups on adjacent carbons of a butane chain.^[1] This structural feature is the primary determinant of its chemical behavior and utility in organic synthesis and materials science.

Chemical Structure

The molecular formula of **1,2-butanedithiol** is C₄H₁₀S₂.^[2] It possesses a chiral center at the second carbon atom, and is typically supplied as a racemic mixture.



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References

- 1. Showing Compound 1,2-Butanedithiol (FDB021462) - FooDB [foodb.ca]
- 2. 1,2-Butanedithiol | C₄H₁₀S₂ | CID 61829 - PubChem [pubchem.ncbi.nlm.nih.gov]
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